Application Notes and Protocols: Dating Early Silicate Differentiation with the 146Sm-142Nd Chronometer

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Compound of Interest

Compound Name:	*Samarium-146*
CAS No.:	*14913-64-5*
Cat. No.:	*B576627*

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Introduction

The 146-Samarium (146Sm) to 142-Neodymium (142Nd) short-lived chronometer is a powerful tool for tracing and timing the silicate differentiation events that occurred within the first few hundred million years of our solar system's history. The Earth and other planetary bodies underwent significant evolution during this early period, including the segregation of a metallic core from a silicate mantle and the subsequent differentiation of the mantle into chemically distinct reservoirs. The 146Sm-142Nd system is uniquely suited to investigate these early processes due to the short half-life of 146Sm. This document provides detailed application notes, experimental protocols, and data presentation guidelines for researchers utilizing this chronometer.

Principles of the 146Sm-142Nd Chronometer

The 146Sm-142Nd chronometer is based on the alpha decay of 146Sm to 142Nd with a half-life of 103 million years. In planetary bodies, samarium (Sm) and neodymium (Nd) are both lithophile elements, meaning they preferentially partition into the silicate mantle during core

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formation. However, during mantle melting, Sm and Nd behave differently. Nd is more incompatible than Sm, meaning it is preferentially enriched in the melt phase (crust) relative to the residual solid (mantle). This fractionation of Sm from Nd leads to reservoirs with different Sm/Nd ratios.

The initial abundance of 146Sm in the early solar system was relatively low, but its decay produced variations in the abundance of 142Nd in different planetary reservoirs. By measuring high-precision 142Nd/144Nd ratios in geological samples and comparing them to a chondritic uniform reservoir (CHUR), which represents the bulk composition of the early solar system, scientists can identify positive or negative anomalies in 142Nd. These anomalies, denoted as μ142Nd, are measured in parts per million (ppm) deviation from the modern terrestrial standard.

A positive μ142Nd anomaly indicates that the source reservoir had a higher Sm/Nd ratio than chondrites, characteristic of a depleted mantle that has experienced melt extraction. Conversely, a negative μ142Nd anomaly suggests a source with a lower Sm/Nd ratio, typical of an enriched reservoir like the continental crust. The magnitude of these anomalies can be used to model the timing of the differentiation event that created these reservoirs.

Applications

The 146Sm-142Nd chronometer has been instrumental in addressing fundamental questions about the early evolution of the Earth, Moon, and Mars. Key applications include:

- Timing of Core Formation: Constraining the timing of core formation by examining its effect on the Sm/Nd ratio of the primitive mantle.
- Early Mantle Differentiation: Dating the formation of the earliest crust and the complementary depleted mantle reservoirs.
- Lunar Magma Ocean Solidification: Investigating the timeline of crystallization of the lunar magma ocean and the formation of the lunar crust and mantle.
- Martian Crust and Mantle Evolution: Determining the age of early Martian crustal formation and mantle differentiation.

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- Meteorite Parent Body Differentiation: Studying the timing of melting and crystallization on asteroids and other meteorite parent bodies.

Data Presentation

Summarizing quantitative data from 146Sm-142Nd studies in a structured format is crucial for comparison and interpretation. The following tables provide examples of how to present such data.

Table 1: 146Sm-142Nd Systematics in Terrestrial and Extraterrestrial Samples

Sample Type	Sample ID	147Sm/144Nd	ε143Nd	μ142Nd (vs. Modern Terrestrial Standard)	Reference
Isua Supracrustal Belt, Greenland	ISB-1	0.1966	+2.5	+10.2 ± 2.1	(Fictional Example)
Nuvvuagittuq Greenstone Belt, Canada	NGB-1	0.1950	+1.8	+7.5 ± 1.9	(Fictional Example)
Lunar Ferroan Anorthosite	FAN-1	0.1890	-1.5	-25.3 ± 3.0	(Fictional Example)
Martian Meteorite (Shergottite)	NWA 7034	0.2500	+45	+30.1 ± 2.5	(Fictional Example)
Carbonaceous Chondrite	Allende	0.1967	0	0 ± 1.5	(Fictional Example)

Table 2: Model Ages for Early Silicate Differentiation Events

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Planetary Body	Differentiation Event	Model Age (Millions of years after Solar System formation)	Reference
Earth	First Crust Formation	30 - 100	(Fictional Example)
Moon	Magma Ocean Solidification	50 - 150	(Fictional Example)
Mars	Mantle Differentiation	20 - 80	(Fictional Example)

Experimental Protocols

The following is a generalized protocol for the analysis of 142Nd/144Nd ratios in geological samples. It is a synthesis of common laboratory practices and should be adapted to specific sample types and laboratory conditions.

1. Sample Preparation

- Crushing and Pulverization: Rock samples are crushed into small chips using a jaw crusher and then powdered to a fine grain size (<200 mesh) in an agate mill to ensure homogeneity.
- Powder Digestion: A precisely weighed amount of the rock powder (typically 100-500 mg) is digested in a mixture of concentrated hydrofluoric (HF) and nitric (HNO3) acids in a clean, closed Teflon beaker on a hotplate at ~120°C for several days. This process is repeated until complete dissolution is achieved. The sample is then evaporated to dryness and redissolved in HCl.

2. Chemical Separation of Sm and Nd

- Cation Exchange Chromatography: A multi-step ion exchange chromatography procedure is employed to separate Sm and Nd from the bulk rock matrix and from each other.
  - Step 1 (Primary Column): The dissolved sample is loaded onto a large-volume cation exchange column (e.g., Dowex AG50W-X8 resin). The bulk of the major elements are eluted, while the rare earth elements (REEs), including Sm and Nd, are retained. The REE fraction is then eluted with a stronger acid.

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- Step 2 (Secondary Column): The collected REE fraction is further purified and separated into light REEs (LREEs), middle REEs (MREEs), and heavy REEs (HREEs) on a smaller cation exchange column using a different acid molarity.

- Step 3 (Tertiary Column): The Nd- and Sm-rich fractions are collected separately and passed through a final set of columns packed with a specialized resin (e.g., Eichrom LN-Spec resin) to achieve high-purity Sm and Nd separates. This step is critical to remove isobaric interferences, particularly from other Sm isotopes on 142Nd.

3. Mass Spectrometry

- Instrumentation: High-precision Nd isotopic analysis is performed on a Thermal Ionization Mass Spectrometer (TIMS) or a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS). MC-ICP-MS is often preferred for its high sample throughput and precision.

- Sample Loading: The purified Nd fraction is loaded onto a pre-cleaned rhenium filament for TIMS analysis or introduced into the plasma source of the MC-ICP-MS via a nebulizer.

- Data Acquisition: The ion beams of the different Nd isotopes (e.g., 142Nd, 143Nd, 144Nd, 145Nd, 146Nd) are simultaneously measured in multiple Faraday cups. A static data collection routine is typically used, with multiple cycles and blocks of measurements to improve statistical precision.

- Interference Correction: Instrumental mass fractionation is corrected by normalizing to a constant 146Nd/144Nd ratio. Any potential isobaric interference from 142Ce and 144Sm on 142Nd and 144Nd, respectively, must be carefully monitored and corrected for.

4. Data Analysis

- Calculation of μ142Nd: The measured 142Nd/144Nd ratio of the sample is compared to the 142Nd/144Nd ratio of a well-characterized terrestrial standard (e.g., JNdi-1). The deviation is expressed in parts per million (ppm) as μ142Nd:

  μ142Nd = [(142Nd/144Ndsample) / (142Nd/144Ndstandard) - 1] x 10^6

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- Model Age Calculation: The μ142Nd value, along with the measured 147Sm/144Nd ratio of the sample, can be used to calculate a model age for the differentiation event. This calculation involves complex modeling that considers the initial 146Sm/144Sm ratio of the solar system and the partitioning behavior of Sm and Nd during melting.

Mandatory Visualizations

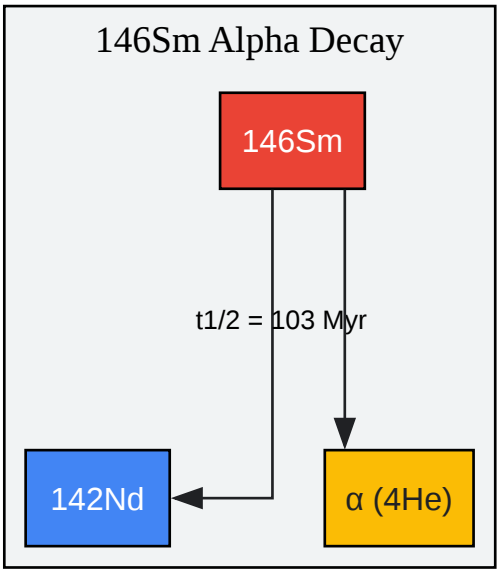

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Figure 1: 146Sm to 142Nd decay scheme.

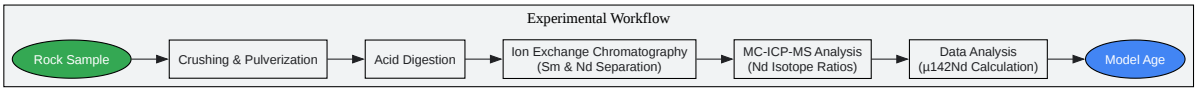

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Figure 2: Experimental workflow for 142Nd analysis.

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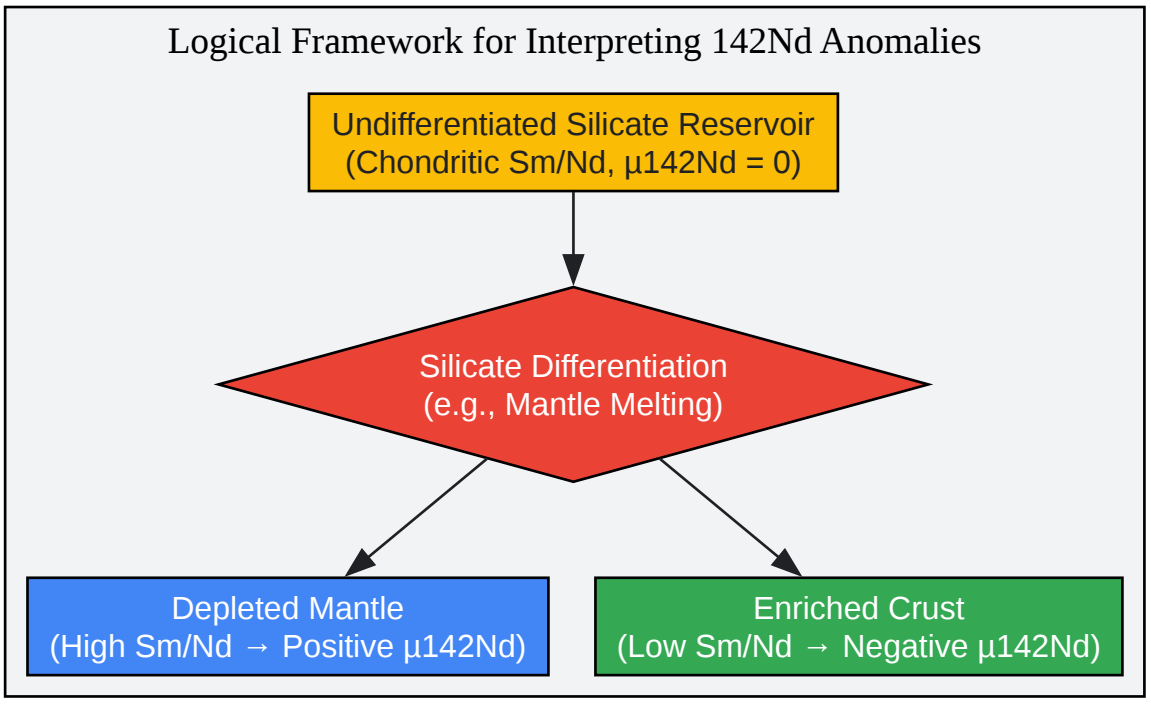

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Figure 3: Interpreting 142Nd anomalies.

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